

# An In-depth Technical Guide to 1,1-Diethylcyclohexane

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## Compound of Interest

Compound Name: 1,1-Diethylcyclohexane

Cat. No.: B8509648

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1,1-Diethylcyclohexane**, including its chemical identifiers, physicochemical properties, spectroscopic data, and safety information. It is intended to serve as a valuable resource for professionals in research and development.

## Chemical Identity and Descriptors

**1,1-Diethylcyclohexane** is a saturated hydrocarbon belonging to the cycloalkane family. Its unique structural feature is a cyclohexane ring substituted with two ethyl groups on the same carbon atom.

CAS Number: 78-01-3[1][2][3]

Identifier	Value
IUPAC Name	1,1-diethylcyclohexane[3]
Molecular Formula	C10H20[1][2]
Molecular Weight	140.27 g/mol [1][3]
Canonical SMILES	CCC1(CCCCC1)CC[1]
InChI Key	GCYUJISWSVALJD-UHFFFAOYSA-N[1][3]
Synonyms	Cyclohexane, 1,1-diethyl-[1][2][3]

## Physicochemical Properties

The physical and chemical properties of **1,1-Diethylcyclohexane** are summarized in the table below. These properties are crucial for its handling, storage, and application in various experimental settings.

Property	Value
Boiling Point	169.51°C at 760 mmHg[2]
Density	0.779 g/cm <sup>3</sup> [2]
Flash Point	45.316°C[2]
Refractive Index	1.427[2]
Vapor Pressure	2.037 mmHg at 25°C[2]

## Spectroscopic Data

Spectroscopic data is essential for the structural elucidation and purity assessment of **1,1-Diethylcyclohexane**. The following table summarizes the available spectroscopic information.

Spectroscopy Type	Data Availability
<sup>13</sup> C NMR	Spectra available in databases.[3]
GC-MS	GC-MS data is available.[3]
IR Spectra	Vapor phase IR spectra are available.[3]

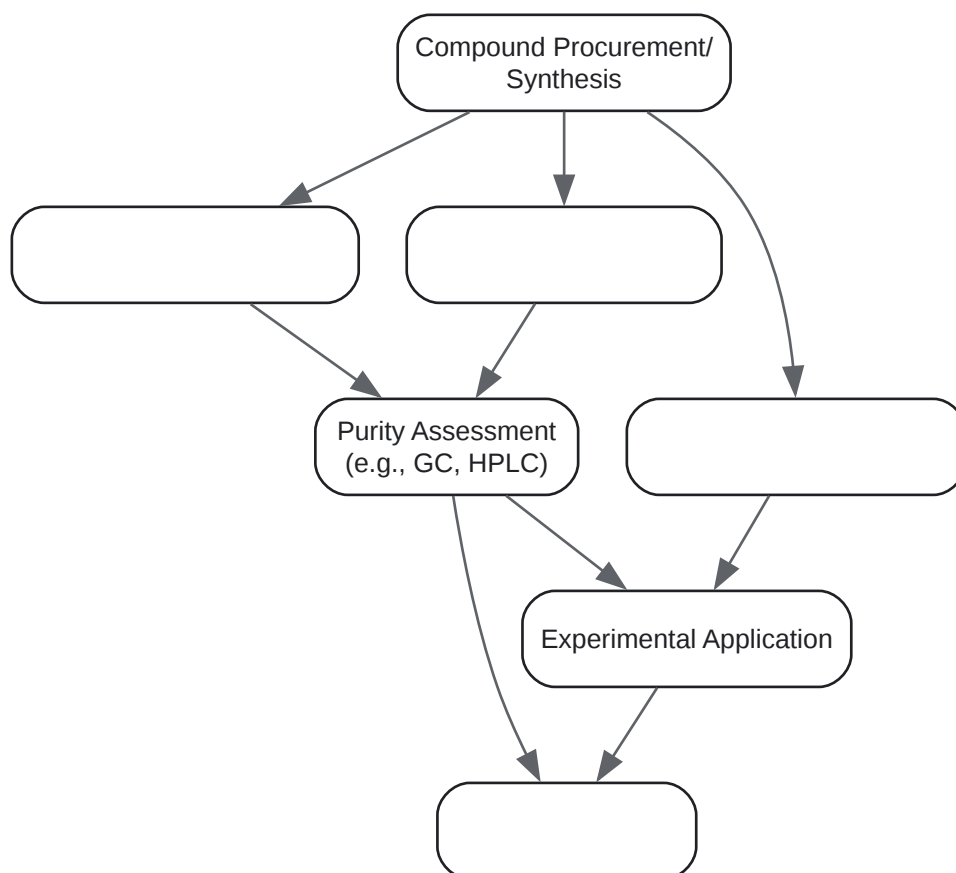
## Safety and Handling

Proper handling and storage of **1,1-Diethylcyclohexane** are critical to ensure laboratory safety. It is classified as an irritant.[1]

Safety Aspect	Information
Hazard Codes	Xi (Irritant)[1]
Risk Statements	R36/37/38 (Irritating to eyes, respiratory system and skin)[1]
Safety Statements	S26 (In case of contact with eyes, rinse immediately with plenty of water and seek medical advice), S37 (Wear suitable gloves)[1]
Toxicity	LD50 (rabbit, skin): 2500 uL/kg, LCLo (rat, inhalation): 2000 ppm/4H, LD50 (rat, oral): 64 mL/kg.[1]

## Logical Workflow for Compound Analysis

The following diagram illustrates a typical workflow for the analysis and characterization of a chemical compound like **1,1-Diethylcyclohexane**.



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*Logical workflow for chemical analysis.*

## Representative Experimental Protocol: Synthesis of 1,1-Diethylcyclohexane

While a specific detailed protocol for the synthesis of **1,1-diethylcyclohexane** is not readily available in the provided search results, a plausible method would be the Friedel-Crafts alkylation of a suitable substrate. Below is a representative protocol for the alkylation of an aromatic compound, which can be adapted for the synthesis of **1,1-diethylcyclohexane** from cyclohexane and ethene.

Disclaimer: This is a representative protocol and may require optimization for the specific synthesis of **1,1-Diethylcyclohexane**.

Objective: To synthesize **1,1-Diethylcyclohexane** via acid-catalyzed alkylation of cyclohexane with ethene.

Materials:

- Cyclohexane
- Ethene gas
- A strong acid catalyst (e.g., sulfuric acid or a solid acid catalyst)
- Anhydrous sodium sulfate
- Sodium bicarbonate solution
- Diethyl ether
- Round-bottom flask
- Gas dispersion tube
- Reflux condenser

- Separatory funnel
- Distillation apparatus

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer, a gas dispersion tube, and a reflux condenser, place an excess of cyclohexane and the acid catalyst.
- **Alkylation:** Bubble ethene gas through the stirred solution at a controlled rate. The reaction is typically carried out at a specific temperature, which may require heating or cooling.
- **Reaction Monitoring:** The progress of the reaction can be monitored by taking aliquots and analyzing them by Gas Chromatography (GC).
- **Work-up:** Once the reaction is complete, cool the mixture to room temperature. Quench the reaction by carefully adding a saturated sodium bicarbonate solution to neutralize the acid catalyst.
- **Extraction:** Transfer the mixture to a separatory funnel. Extract the product with diethyl ether.
- **Washing and Drying:** Wash the organic layer with brine, and then dry it over anhydrous sodium sulfate.
- **Purification:** Filter off the drying agent and remove the solvent by rotary evaporation. The crude product can be purified by fractional distillation to obtain pure **1,1-Diethylcyclohexane**.
- **Characterization:** Confirm the identity and purity of the final product using spectroscopic methods such as NMR, GC-MS, and IR spectroscopy.

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## References

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